

In-Depth Technical Guide: 1-Chloro-3-isothiocyanato-2-methylbenzene

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Compound of Interest

Compound Name: 1-Chloro-3-isothiocyanato-2-methylbenzene

Cat. No.: B102361

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **1-Chloro-3-isothiocyanato-2-methylbenzene** (also known as 3-Chloro-2-methylphenyl isothiocyanate), alongside generalized experimental protocols for the determination of these properties. Furthermore, it delves into the broader biological activities of the isothiocyanate class of compounds, offering insights into potential applications in drug development.

Core Physical and Chemical Properties

1-Chloro-3-isothiocyanato-2-methylbenzene is a chemical intermediate with the molecular formula C₈H₆CINS.^{[1][2]} It is recognized for its role as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry. The isothiocyanate functional group (-N=C=S) imparts high reactivity, making it a valuable precursor for creating a variety of organic compounds.

Quantitative Data Summary

A summary of the available quantitative physical data for **1-Chloro-3-isothiocyanato-2-methylbenzene** is presented in the table below. It is important to note that some of these values are predicted and may not represent experimentally determined figures.

Property	Value	Source
Molecular Weight	183.66 g/mol	[3] [4]
Physical Form	Liquid or Low Melting Solid	[1]
Boiling Point	99 °C at 2-3 Torr	[4]
Predicted Density	1.18 ± 0.1 g/cm ³	[4]
CAS Number	19241-35-1	[1] [2] [3] [4]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for determining the physical properties of **1-Chloro-3-isothiocyanato-2-methylbenzene** are not readily available in the literature, the following are generalized and widely accepted methods for characterizing similar organic compounds.

Melting Point Determination

The melting point of a solid is a critical indicator of its purity. For a low melting solid like **1-Chloro-3-isothiocyanato-2-methylbenzene**, the capillary method is commonly employed.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small, finely powdered sample of the compound is introduced into the open end of a capillary tube.

- The tube is tapped gently to pack the sample into the sealed end, to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Boiling Point Determination

For liquids, the boiling point is a key physical constant. Given that the boiling point of **1-Chloro-3-isothiocyanato-2-methylbenzene** has been reported at reduced pressure, determination at atmospheric pressure would require careful execution.

Apparatus:

- Small-scale distillation apparatus (including a flask, condenser, and collection vessel)
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- A small volume of the liquid is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses and collects in the receiving vessel.

This constant temperature is the boiling point.

Density Determination

The density of a liquid can be determined using a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Constant temperature bath

Procedure:

- The empty pycnometer is weighed.
- It is then filled with the liquid and placed in a constant temperature bath until it reaches thermal equilibrium.
- The pycnometer is removed, carefully dried, and weighed again.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and the process is repeated.
- The density of the sample liquid is calculated using the weights of the empty pycnometer, the pycnometer filled with the sample, and the pycnometer filled with the reference liquid.

Solubility Determination

The solubility of a compound in various solvents is a crucial parameter, especially in drug development for formulation purposes.

Apparatus:

- Vials with screw caps

- Shaking incubator or magnetic stirrer
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrument

Procedure (Shake-Flask Method):

- An excess amount of the compound is added to a known volume of the solvent in a vial.
- The vial is sealed and agitated in a shaking incubator at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The resulting saturated solution is then centrifuged to separate the undissolved solid.
- A known volume of the supernatant is carefully removed, diluted, and the concentration of the dissolved compound is determined using a validated analytical method such as HPLC.
- The solubility is then calculated from the concentration of the saturated solution.

Potential Biological Activity and Signaling Pathways

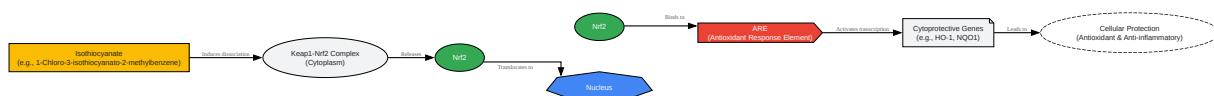
While no specific studies on the biological activity of **1-Chloro-3-isothiocyanato-2-methylbenzene** have been identified, the broader class of isothiocyanates is well-documented for its significant pharmacological effects, particularly in the context of cancer chemoprevention. [5][6][7]

Isothiocyanates are known to exert their anticancer effects through various mechanisms, including the induction of apoptosis, inhibition of cell proliferation, and modulation of key cellular signaling pathways.[5][8] Two of the most extensively studied pathways influenced by isothiocyanates are the Nrf2 and Notch signaling pathways.

Nrf2 Signaling Pathway

The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a transcription factor that plays a central role in the cellular antioxidant response.[9][10] Many isothiocyanates are potent inducers of the

Nrf2 pathway.[11][12] Under normal conditions, Nrf2 is kept in the cytoplasm by Keap1 and targeted for degradation. Upon exposure to inducers like isothiocyanates, Keap1 is modified, leading to the release and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of various cytoprotective genes, leading to their transcription. This results in an enhanced cellular defense against oxidative stress and inflammation.



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Caption: Generalized Nrf2 signaling pathway activated by isothiocyanates.

Notch Signaling Pathway

The Notch signaling pathway is a highly conserved cell-cell communication system that plays a critical role in cell fate determination, proliferation, and apoptosis.[13] Aberrant Notch signaling is implicated in the development and progression of various cancers. Some isothiocyanates, such as phenethyl isothiocyanate (PEITC), have been shown to modulate the Notch signaling pathway.[13][14][15] For instance, PEITC has been observed to suppress Notch-1 and Notch-2 levels in pancreatic cancer cells and decrease the expression of the active form of Notch-1 in breast and ovarian cancer cells.[13] This modulation can lead to reduced cell proliferation and induction of apoptosis, highlighting another potential anticancer mechanism of this class of compounds.

Conclusion

1-Chloro-3-isothiocyanato-2-methylbenzene is a reactive chemical intermediate with potential for use in the synthesis of pharmacologically active molecules. While specific, experimentally determined physical property data for this compound is limited, established

protocols can be employed for its full characterization. The broader class of isothiocyanates demonstrates significant biological activity, particularly in the modulation of key signaling pathways relevant to cancer. Further research into the specific biological effects of **1-Chloro-3- isothiocyanato-2-methylbenzene** is warranted to explore its potential as a lead compound in drug discovery and development.

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